

3-Chloro-4-methyl-6-phenylpyridazine CAS 28657-39-8 properties

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Compound of Interest

Compound Name: 3-Chloro-4-methyl-6-phenylpyridazine

Cat. No.: B1595225

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An In-depth Technical Guide to **3-Chloro-4-methyl-6-phenylpyridazine** (CAS 28657-39-8)

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Chloro-4-methyl-6-phenylpyridazine, with the Chemical Abstracts Service (CAS) registry number 28657-39-8, is a heterocyclic organic compound belonging to the pyridazine class. Its chemical structure, featuring a chlorinated pyridazine ring substituted with methyl and phenyl groups, makes it a valuable intermediate in organic synthesis. This document provides a comprehensive overview of its physicochemical properties, synthesis, reactivity, and analytical methods. While specific biological activities for this exact compound are not extensively documented in publicly available literature, the pyridazine core is a known pharmacophore, and derivatives of 4-methyl-6-phenylpyridazine have been investigated for their activity on the central nervous system[1]. This guide consolidates available data to serve as a foundational resource for researchers utilizing this compound in synthetic chemistry and drug discovery endeavors.

Physicochemical Properties

The fundamental physicochemical properties of **3-Chloro-4-methyl-6-phenylpyridazine** are summarized in the table below. These properties are essential for its handling, characterization, and application in experimental settings.

Property	Value	Source(s)
CAS Number	28657-39-8	[2][3][4][5][6]
Molecular Formula	C ₁₁ H ₉ ClN ₂	[2][7]
Molecular Weight	204.66 g/mol	[2][4][6][7]
IUPAC Name	3-chloro-4-methyl-6-phenylpyridazine	[2][4][7]
SMILES String	<chem>CC1=NN=C(Cl)C(=C1)C1=CC=CC=C1</chem>	[7]
InChI Key	ROVPWRBPJHXFRE-UHFFFAOYSA-N	[4][6]
Topological Polar Surface Area	25.8 Å ²	[2]
Hydrogen Bond Acceptor Count	2	[2]
LogP	2.41	[6]
Density	1.208 g/cm ³ (Predicted)	[8]
Flash Point	211.9 °C (Predicted)	[8]
Vapour Pressure	1.82E-05 mmHg at 25°C (Predicted)	[8]

Synthesis and Reactivity

3-Chloro-4-methyl-6-phenylpyridazine serves as a versatile precursor in the synthesis of more complex molecules. The chloro-substituent at the 3-position of the pyridazine ring is a key reactive site, susceptible to nucleophilic substitution reactions.

A US patent describes the use of **3-chloro-4-methyl-6-phenylpyridazine** as a starting material for preparing derivatives with potential activity on the central nervous system[1]. For instance, it can be reacted with various nucleophiles to displace the chlorine atom. Examples of such reactions include:

- Reaction with Amines: Treatment with N-(2-hydroxyethyl)ethylenediamine in refluxing n-butanol with powdered copper as a catalyst yields the corresponding substituted amino-pyridazine[1].
- Reaction with Hydrazine: Refluxing with hydrazine hydrate leads to the formation of the 3-hydrazino derivative, which can be further converted into the 3-amino compound through hydrogenation in the presence of a Raney nickel catalyst[1].

These reactions highlight the utility of the compound as a scaffold for building a library of pyridazine derivatives for further investigation.

Experimental Protocols

Synthesis of 3-Amino-4-methyl-6-phenylpyridazine from 3-Chloro-4-methyl-6-phenylpyridazine[1]

This protocol outlines a two-step process to replace the chloro group with an amino group, as direct amination is not feasible[1].

Step 1: Synthesis of 3-Hydrazino-4-methyl-6-phenylpyridazine

- Reaction Setup: A mixture of 5 g of **3-chloro-4-methyl-6-phenylpyridazine** and 12 ml of hydrazine hydrate is prepared in a round-bottom flask equipped with a reflux condenser.
- Reaction Execution: The mixture is heated to reflux.
- Work-up: After one hour and thirty minutes, the reaction is allowed to cool to room temperature. A solid precipitate forms.
- Purification: The solid is collected by filtration, washed with a small amount of water, and then recrystallized from an isopropanol-isopropyl ether mixture to yield the 3-hydrazino derivative.

Step 2: Synthesis of 3-Amino-4-methyl-6-phenylpyridazine

- Reaction Setup: The 3-hydrazino derivative obtained in Step 1 is dissolved in a suitable solvent.

- **Reaction Execution:** The solution is hydrogenated in the presence of a Raney nickel catalyst.
- **Work-up and Purification:** Upon completion of the reaction, the catalyst is removed by filtration. The solvent is evaporated under reduced pressure to yield the final 3-amino product.

Analytical Method: High-Performance Liquid Chromatography (HPLC)[6]

3-Chloro-4-methyl-6-phenylpyridazine can be analyzed using a reverse-phase HPLC method.

- **Column:** Newcrom R1
- **Mobile Phase:** A mixture of acetonitrile (MeCN), water, and phosphoric acid.
- **Detection:** The specific wavelength for UV detection is not provided but can be determined by measuring the UV absorbance spectrum of the compound.
- **Note for Mass Spectrometry (MS) Compatibility:** For applications requiring MS detection (LC-MS), the phosphoric acid in the mobile phase should be replaced with a volatile acid, such as formic acid[6]. This method is scalable and can be adapted for preparative separation to isolate impurities or for pharmacokinetic studies[6].

Biological Activity and Applications

While detailed biological studies on **3-chloro-4-methyl-6-phenylpyridazine** itself are not widely published, the pyridazine scaffold is of significant interest in medicinal chemistry. Pyridazine derivatives have been reported to exhibit a wide range of biological activities, including but not limited to antimicrobial, anticancer, and anti-inflammatory properties.

A patent indicates that derivatives of 4-methyl-6-phenylpyridazine, synthesized from the title compound, are active on the central nervous system[1]. This suggests that **3-chloro-4-methyl-6-phenylpyridazine** is a key intermediate for developing novel therapeutic agents targeting neurological pathways. Its primary application, therefore, is as a building block for drug discovery and development professionals exploring new chemical entities within this class.

Safety and Handling

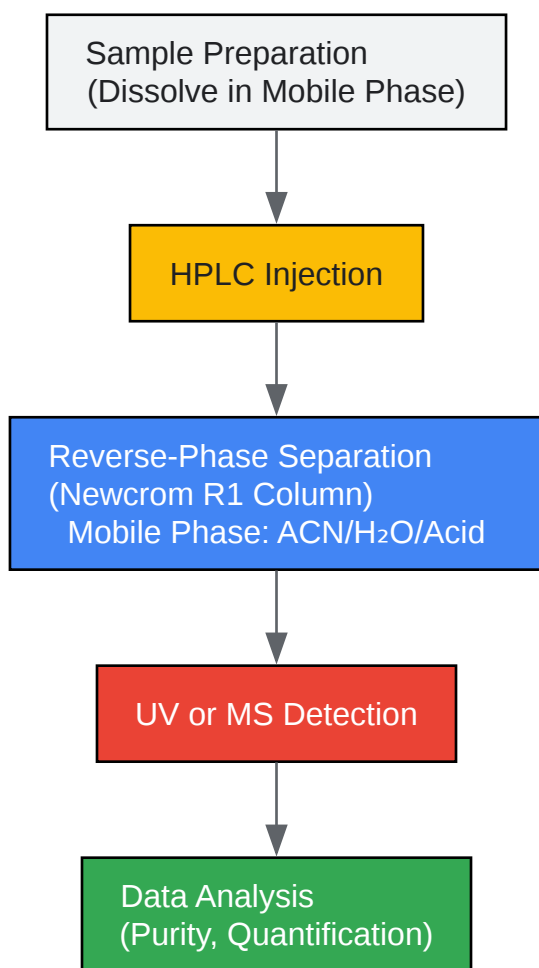
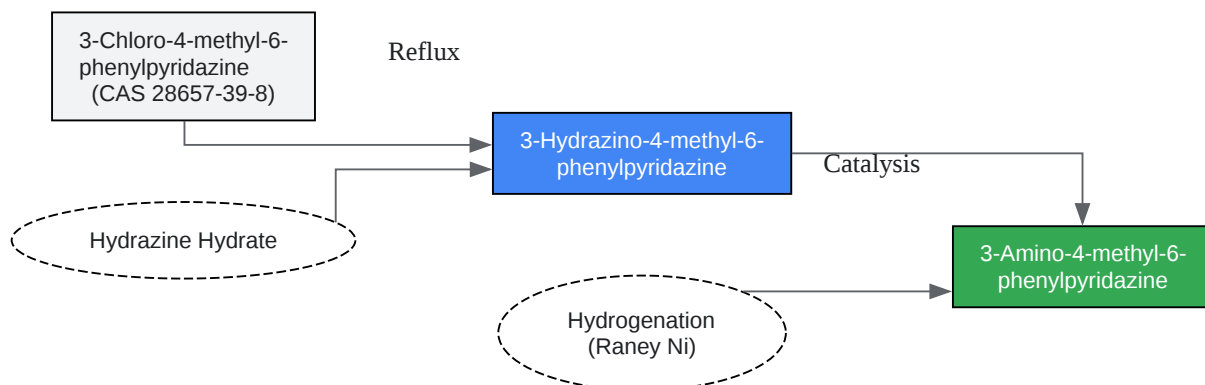
According to available Safety Data Sheet (SDS) information, specific toxicological, ecological, and reactivity data for **3-chloro-4-methyl-6-phenylpyridazine** is largely unavailable[8].

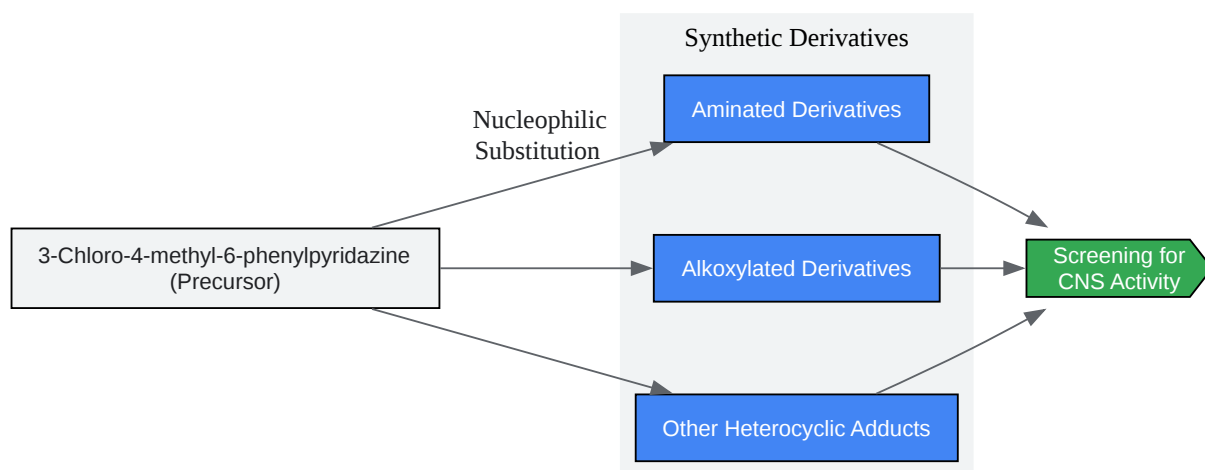
However, standard laboratory precautions for handling chemical intermediates should be strictly followed.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles with side-shields, chemical-resistant gloves, and a lab coat[8].
- Handling: Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust or vapors. Avoid contact with skin and eyes. Use non-sparking tools and take measures to prevent electrostatic discharge[8].
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place, away from incompatible materials[8].

Visualizations

The following diagrams illustrate key workflows and relationships relevant to **3-Chloro-4-methyl-6-phenylpyridazine**.





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References

- 1. US4677106A - Derivatives of 4-methyl 6-phenyl pyridazine, active on the central nervous system - Google Patents [patents.google.com]
- 2. Page loading... [wap.guidechem.com]
- 3. aksci.com [aksci.com]
- 4. 3-Chloro-4-methyl-6-phenylpyridazine | CymitQuimica [cymitquimica.com]
- 5. chemwhat.com [chemwhat.com]
- 6. 3-Chloro-4-methyl-6-phenylpyridazine | SIELC Technologies [sielc.com]
- 7. 3-氯-6-甲基-4-苯基吡嗪 | 3-Chloro-6-methyl-4-phenylpyridazin | 196934-28-8 - 乐研试剂 [leyan.com]

- 8. echemi.com [echemi.com]
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